

A Technical Guide to the Spectroscopic Analysis of 2-Hydroxygentamicin A3

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Compound of Interest

Compound Name: 2-Hydroxygentamicin A3

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data available for **2-Hydroxygentamicin A3**, a component of the gentamicin A complex of aminoglycoside antibiotics. Due to the limited availability of specific data for the 2-hydroxy derivative, this document leverages data from the broader gentamicin A complex to provide a foundational understanding for researchers. The methodologies presented are representative of those used for the structural elucidation of aminoglycoside antibiotics.

Mass Spectrometry (MS) Data

Mass spectrometry is a critical tool for the identification and characterization of gentamicin components. While a specific high-resolution mass spectrum for isolated **2-Hydroxygentamicin A3** is not readily available in the public domain, analysis of gentamicin mixtures provides insight into its mass spectrometric behavior. Gentamicin A components are typically analyzed using Liquid Chromatography-Mass Spectrometry (LC-MS).

Table 1: Mass Spectrometry Data for Gentamicin A Components

Component	Molecular Formula	Exact Mass (Da)	Observed [M+H] ⁺ (m/z)
Gentamicin A	C ₁₈ H ₃₆ N ₄ O ₁₀	452.2435	453.2
Gentamicin A1	C ₁₇ H ₃₄ N ₄ O ₁₀	438.2278	439.2
Gentamicin A3	C ₁₇ H ₃₃ N ₃ O ₁₁	455.2115	Not explicitly reported
Gentamicin A4	C ₁₈ H ₃₅ N ₃ O ₁₁	469.2272	Not explicitly reported

Note: The exact mass for Gentamicin A3 is calculated based on its molecular formula. Observed m/z values are from analyses of gentamicin mixtures and may not represent high-resolution measurements.

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

NMR spectroscopy is indispensable for the detailed structural elucidation of complex molecules like aminoglycoside antibiotics. Specific ¹H and ¹³C NMR data for **2-Hydroxygentamicin A3** are not published. However, data for the parent gentamicin A components provide a reference for the expected chemical shifts.

Table 2: Representative ¹³C NMR Chemical Shifts for Gentamicin C Components in D₂O

Carbon Atom	Gentamicin C1 (ppm)	Gentamicin C1a (ppm)	Gentamicin C2 (ppm)
1'	100.2	99.9	100.1
2'	50.8	50.8	50.8
3'	74.1	74.1	74.1
4'	72.1	72.1	72.1
5'	74.5	74.5	74.5
6'	42.3	42.3	42.3
1"	98.2	98.2	98.2
2"	30.1	30.1	30.1
3"	36.1	36.1	36.1
4"	36.1	36.1	36.1
5"	70.2	70.2	70.2
6"	35.2	35.2	35.2
1	74.1	74.1	74.1
2	86.4	86.4	86.4
3	75.9	75.9	75.9
4	56.1	56.1	56.1
5	75.2	75.2	75.2
6	86.4	86.4	86.4
N-CH ₃	34.2	-	34.2
C-CH ₃	15.4	-	15.4

Note: This table presents data for the more extensively studied Gentamicin C complex to provide a general reference for the chemical shifts expected in aminoglycoside structures. Data for the Gentamicin A complex is less consistently reported.

Experimental Protocols

The following are detailed methodologies representative of those used for the spectroscopic analysis of gentamicin and other aminoglycoside antibiotics.

3.1 Liquid Chromatography-Mass Spectrometry (LC-MS)

This protocol is adapted from methods used for the separation and identification of gentamicin components.

- **Instrumentation:** An Ultra-High-Performance Liquid Chromatography (UHPLC) system coupled to a tandem mass spectrometer (MS/MS) with an electrospray ionization (ESI) source.
- **Chromatographic Column:** A reversed-phase C18 column (e.g., 150 mm x 2.1 mm, 5 μ m particle size).
- **Mobile Phase:**
 - A: 5 mM ammonium acetate + 0.2% formic acid in 5:95 water:acetonitrile.
 - B: 5 mM ammonium acetate + 0.2% formic acid in 95:5 water:acetonitrile.
- **Gradient Elution:** A gradient starting with a high percentage of mobile phase A, gradually increasing the percentage of mobile phase B to elute the polar aminoglycosides.
- **Flow Rate:** 0.8 mL/min.
- **Injection Volume:** 5 μ L.
- **MS Detection:** Positive ion mode.
- **MS/MS Parameters:**
 - **Dry Temperature:** 350°C
 - **Nebulizer Pressure:** 70 psi

- Dry Gas Flow: 12 L/min
- Skimmer Voltage: 40 V
- Data Acquisition: Full scan mode to detect all ions and product ion scans on selected parent ions to obtain fragmentation patterns for structural confirmation.

3.2 Nuclear Magnetic Resonance (NMR) Spectroscopy

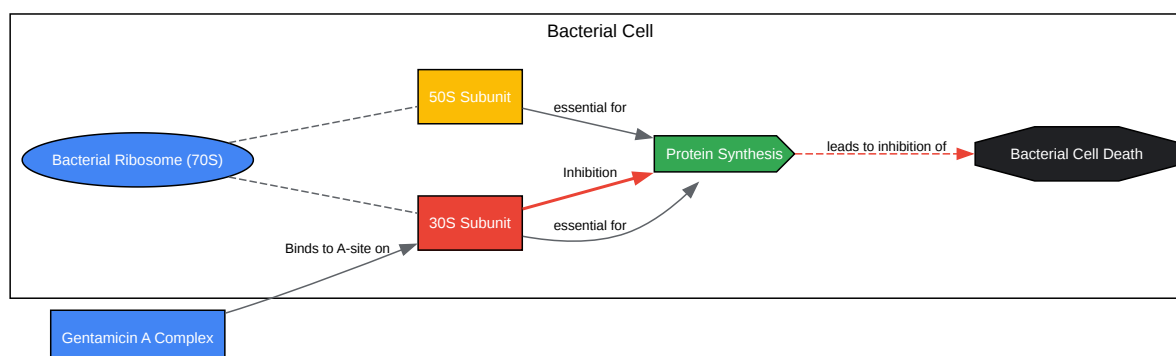
This protocol outlines a general procedure for obtaining NMR spectra of aminoglycosides.

- Instrumentation: A high-field NMR spectrometer (e.g., 500 MHz or higher) equipped with a cryoprobe for enhanced sensitivity.
- Sample Preparation: 5-10 mg of the purified aminoglycoside is dissolved in 0.5 mL of deuterium oxide (D₂O).
- ¹H NMR Spectroscopy:
 - A standard one-dimensional proton spectrum is acquired to observe the overall proton environment.
 - Typical parameters include a 30° pulse angle, a 2-second relaxation delay, and 16-32 scans.
- ¹³C NMR Spectroscopy:
 - A proton-decoupled ¹³C spectrum is acquired to identify all unique carbon signals.
 - Due to the lower sensitivity of the ¹³C nucleus, a larger number of scans (e.g., 1024 or more) and a longer relaxation delay may be necessary.
- 2D NMR Spectroscopy:
 - COSY (Correlation Spectroscopy): To establish proton-proton spin-spin coupling networks within the individual sugar rings.

- HSQC (Heteronuclear Single Quantum Coherence): To correlate each proton with its directly attached carbon atom.
- HMBC (Heteronuclear Multiple Bond Correlation): To identify long-range (2-3 bond) correlations between protons and carbons, which is crucial for determining the linkages between the sugar units.

Mechanism of Action Visualization

Gentamicin antibiotics, including the components of the A complex, exert their antibacterial effect by targeting the bacterial ribosome. The following diagram illustrates the general mechanism of action.



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Caption: Mechanism of action of Gentamicin A complex on bacterial protein synthesis.

This guide provides a foundational spectroscopic and mechanistic overview relevant to **2-Hydroxygentamicin A3**. Further research is required to isolate and definitively characterize this specific compound.

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Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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